

Proper Disposal of 4-tert-Butyl-2-nitrophenol: A Procedural Guide

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Compound of Interest

Compound Name: 4-tert-Butyl-2-nitrophenol

Cat. No.: B1265401

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This document provides essential safety and logistical information for the proper disposal of **4-tert-Butyl-2-nitrophenol**. The following procedures are based on established guidelines for hazardous chemical waste management and are intended for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personnel safety and minimizing environmental impact. Always consult your institution's specific safety protocols and local hazardous waste regulations before proceeding.

Hazard Summary and Personal Protective Equipment (PPE)

4-tert-Butyl-2-nitrophenol is a hazardous chemical that requires careful handling. It is harmful if swallowed, inhaled, or comes into contact with skin.[1] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[2][3] Furthermore, it is very toxic to aquatic life with long-lasting effects.[3] All waste containing this compound must be treated as hazardous.

Hazard Statement	Recommended Personal Protective Equipment (PPE)
Harmful if swallowed, in contact with skin, or if inhaled.	Chemical-resistant gloves (e.g., nitrile), lab coat, NIOSH-approved N95 dust mask.[3]
Causes skin and serious eye irritation.	Safety glasses with side shields or chemical safety goggles.[2][3]
May cause respiratory irritation.	Use only in a well-ventilated area or a chemical fume hood.[3][4]
Very toxic to aquatic life with long-lasting effects.	Prevent entry into drains and waterways.

Chemical and Physical Properties

A summary of key quantitative data for **4-tert-Butyl-2-nitrophenol** is provided below for easy reference.

Property	Value
CAS Number	3279-07-0[2]
Molecular Formula	C ₁₀ H ₁₃ NO ₃ [5]
Molecular Weight	195.22 g/mol [2]
Appearance	Solid[2]
Melting Point	27-29 °C[2]
Boiling Point	97 °C at 1 mmHg[2]
Density	1.12 g/mL at 25 °C[2]
Flash Point	113 °C (235.4 °F) - closed cup[2]
UN Number	1663 (applies to Nitrophenols)[4][6]
Water Hazard Class	WGK 3 (highly hazardous for water)[2]

Experimental Protocol: Step-by-Step Waste

Disposal

The standard and required procedure is to transfer the hazardous waste to a licensed disposal facility. The following protocol details the immediate steps for safely managing waste containing **4-tert-Butyl-2-nitrophenol** within the laboratory.

Waste Segregation and Collection

Proper segregation is the first step in the disposal process. Never mix this waste with incompatible materials.

- Solid Waste:
 - Carefully sweep up any solid **4-tert-Butyl-2-nitrophenol** waste.
 - Avoid generating dust.^[4] If necessary, lightly moisten the material to minimize airborne particles.
 - Place the collected solid waste into a clearly labeled, sealable, and chemically compatible waste container designated for hazardous organic solids.^{[3][4]}
- Liquid Waste (Solutions):
 - Collect all liquid waste containing **4-tert-Butyl-2-nitrophenol** in a dedicated, leak-proof, and chemically compatible container with a secure lid.^{[3][7]}
 - This waste should be categorized as non-halogenated organic solvent waste unless mixed with halogenated solvents.

Container Labeling

Accurate labeling is mandatory for regulatory compliance and safety.

- Clearly label the waste container with the words "Hazardous Waste".
- The label must detail all contents, explicitly listing "**4-tert-Butyl-2-nitrophenol**" and any other chemicals present.

- Indicate the accumulation start date (the date the first drop of waste was added).

Storage

Store waste containers in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.

- Keep the waste container tightly closed except when adding waste.[4]
- Store containers in a cool, dry, and well-ventilated location away from ignition sources.[2][8]
- Use secondary containment for all liquid waste containers to prevent spills.[7]

Spill Management

In the event of a small spill, follow these procedures:

- Alert personnel in the immediate area and restrict access.
- Wearing appropriate PPE, cover the spill with an inert absorbent material like vermiculite or sand.
- Once absorbed, carefully sweep or scoop the material into the designated hazardous solid waste container.[4]
- Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

Final Disposal

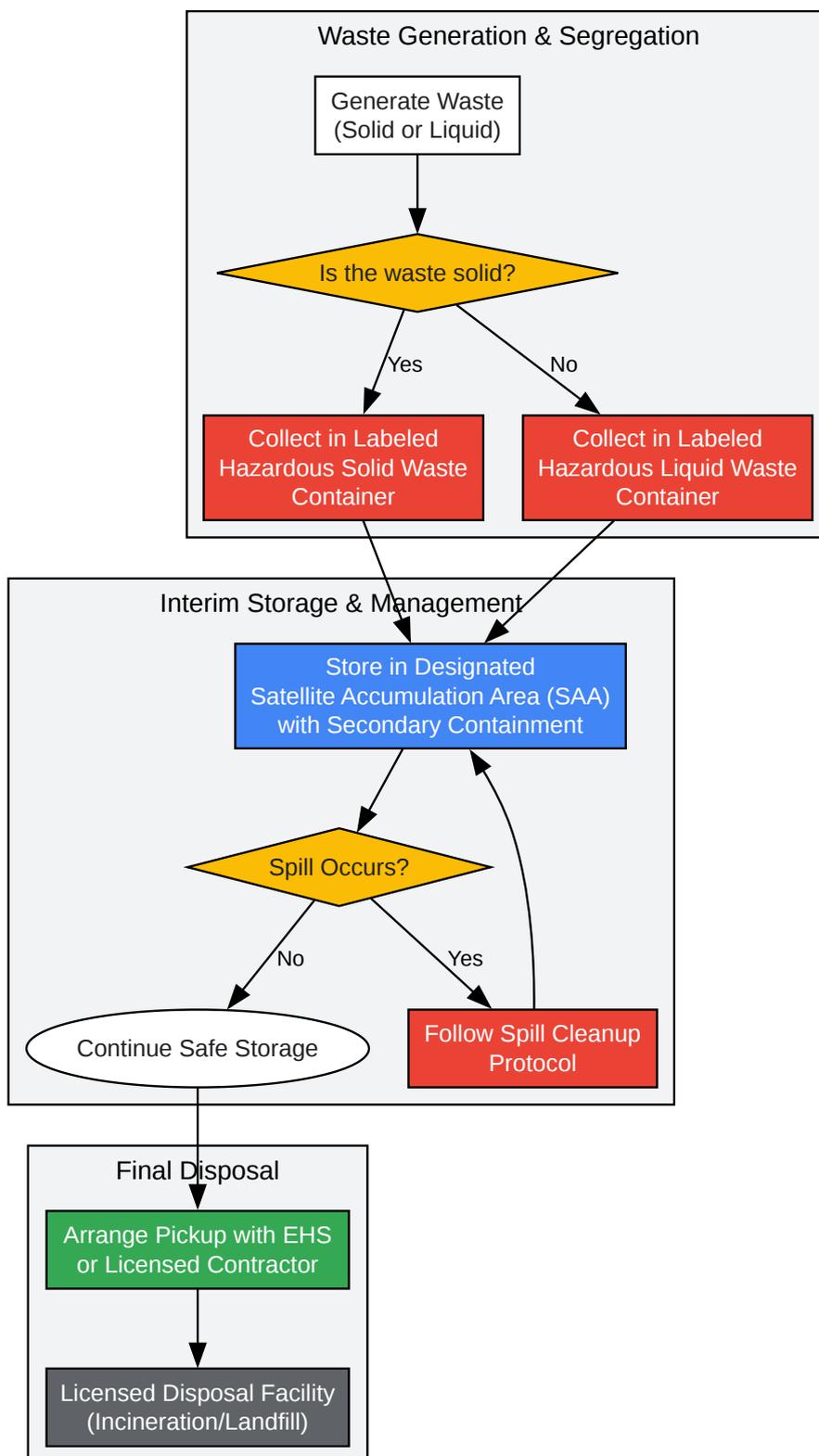
Under no circumstances should **4-tert-Butyl-2-nitrophenol** or its containers be disposed of in the regular trash or poured down the drain.[9][10]

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup.[11]

- Ensure all required waste disposal paperwork is completed accurately.
- Empty containers that held the chemical must be disposed of as hazardous waste unless properly decontaminated.[4][7] Recommended disposal methods for the chemical itself include incineration in a licensed facility or burial in a specifically licensed landfill.[4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-tert-Butyl-2-nitrophenol** waste.



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Caption: Decision workflow for the disposal of **4-tert-Butyl-2-nitrophenol**.

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